

# A Comprehensive Technical Guide to the Physical Properties of meso-Hydrobenzoin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *meso-Hydrobenzoin*

Cat. No.: *B1201251*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the core physical properties of **meso-hydrobenzoin**. The information is curated for professionals in research, scientific, and drug development fields, with a focus on delivering precise, actionable data and methodologies.

## Core Physical Properties

**meso-Hydrobenzoin**, a diastereomer of hydrobenzoin, is an achiral molecule due to a center of symmetry. Its physical characteristics are crucial for its application in synthesis and as a chiral resolving agent.

## Data Summary

The quantitative physical properties of **meso-hydrobenzoin** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Units
Melting Point	136 - 139	°C
Boiling Point	373	°C at 760 mmHg
Density	1.193	g/cm <sup>3</sup> [1]
Solubility in Ethanol	25	mg/mL
Solubility in Water	Insoluble	-
Solubility in Hot Alcohol	Soluble	-
Solubility in Chloroform	Soluble	-

## Spectroscopic Data

Spectroscopic analysis is fundamental to the structural elucidation and purity assessment of **meso-hydrobenzoin**.

### Infrared (IR) Spectroscopy

The IR spectrum of **meso-hydrobenzoin** is characterized by the absence of a carbonyl (C=O) stretch and the presence of a prominent hydroxyl (O-H) stretching band.

Wavenumber (cm <sup>-1</sup> )	Assignment
~3380	O-H stretch (broad)
~3060, 3030	C-H stretch (aromatic)
~2880	C-H stretch (aliphatic)
~1600, 1490, 1450	C=C stretch (aromatic ring)
~1060	C-O stretch (secondary alcohol)

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon and hydrogen framework of **meso-hydrobenzoin**.

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
~7.2 - 7.4	Multiplet	10H	Aromatic protons (Ar-H)
~4.7	Singlet	2H	Methine protons (CH-OH)
~2.4	Singlet	2H	Hydroxyl protons (OH)

Chemical Shift ( $\delta$ ) ppm	Assignment
~140	Quaternary aromatic carbon (C-ipso)
~128	Aromatic carbons (CH)
~127	Aromatic carbons (CH)
~126	Aromatic carbons (CH)
~79	Methine carbon (CH-OH)

## Experimental Protocols

Detailed methodologies for determining the key physical properties of **meso-hydrobenzoin** are provided below. These protocols are based on standard laboratory practices.

### Determination of Melting Point

Principle: The melting point of a crystalline solid is a physical property that can be used for identification and to assess purity. A pure substance typically melts over a narrow temperature range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)

- Mortar and pestle
- Spatula

Procedure:

- Ensure the **meso-hydrobenzoin** sample is dry and finely powdered. If necessary, grind the crystals using a mortar and pestle.
- Pack a small amount of the powdered sample into the open end of a capillary tube to a height of 2-3 mm.
- Compact the sample at the bottom of the tube by tapping the sealed end on a hard surface or by dropping it through a long glass tube.
- Place the capillary tube into the heating block of the melting point apparatus.
- Set the heating rate to a rapid setting initially to determine an approximate melting range.
- Allow the apparatus to cool below the approximate melting point.
- Prepare a new capillary tube with the sample.
- Set the heating rate to 1-2 °C per minute and begin heating.
- Record the temperature at which the first liquid appears ( $T_1$ ) and the temperature at which the entire sample has melted ( $T_2$ ). The melting point range is  $T_1 - T_2$ .

## Determination of Solubility

Principle: Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent to form a homogeneous solution.

Apparatus:

- Test tubes and rack
- Vortex mixer or stirring rods

- Graduated cylinders or pipettes
- Analytical balance

#### Procedure for Qualitative Solubility:

- Place approximately 10 mg of **meso-hydrobenzoin** into a clean, dry test tube.
- Add 1 mL of the solvent to be tested (e.g., water, ethanol, chloroform) to the test tube.
- Agitate the mixture vigorously for 1-2 minutes using a vortex mixer or by stirring with a clean glass rod.
- Observe the mixture. If the solid completely dissolves, it is considered soluble. If it remains undissolved, it is insoluble. If it partially dissolves, it is sparingly soluble.
- For solvents in which the substance is insoluble at room temperature, gently heat the mixture in a water bath to observe solubility at elevated temperatures.

#### Procedure for Quantitative Solubility (e.g., in Ethanol):

- Prepare a saturated solution of **meso-hydrobenzoin** in ethanol at a specific temperature by adding an excess of the solid to a known volume of the solvent.
- Stir the mixture for a prolonged period to ensure equilibrium is reached.
- Allow the undissolved solid to settle.
- Carefully withdraw a known volume of the clear supernatant.
- Evaporate the solvent from the withdrawn sample and weigh the remaining solid residue.
- Calculate the solubility in mg/mL.

## Determination of Density

Principle: Density is the mass of a substance per unit volume. For a solid, it can be determined by measuring its mass and the volume it displaces in a non-reactive liquid in which it is insoluble.

Apparatus:

- Analytical balance
- Graduated cylinder
- A liquid in which **meso-hydrobenzoin** is insoluble (e.g., water)

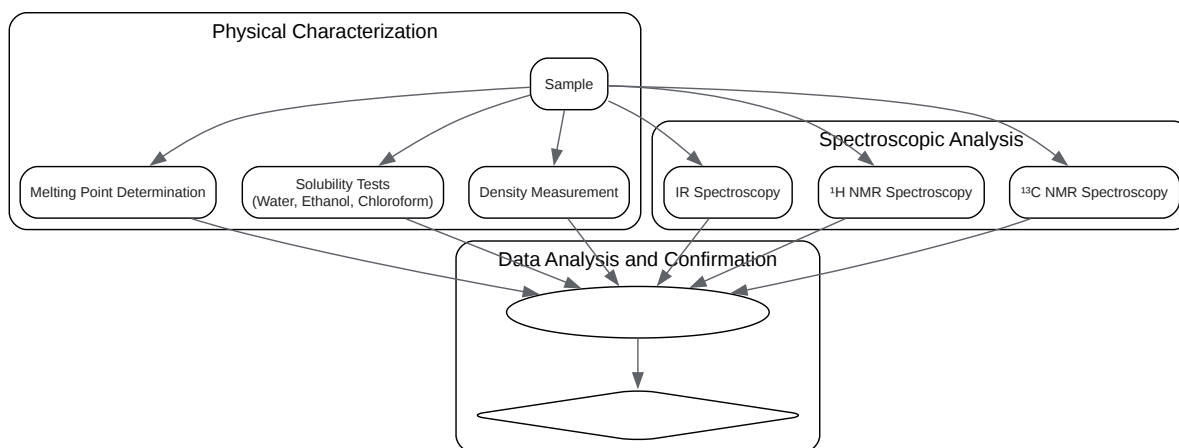
Procedure (Volume Displacement Method):

- Weigh a sample of dry **meso-hydrobenzoin** crystals using an analytical balance and record the mass ( $m$ ).
- Fill a graduated cylinder with a known volume of water ( $V_1$ ) and record the volume. Ensure the volume is sufficient to fully submerge the crystals.
- Carefully add the weighed **meso-hydrobenzoin** crystals to the graduated cylinder, ensuring no water splashes out.
- Gently tap the cylinder to dislodge any air bubbles adhering to the crystals.
- Record the new volume of the water and the submerged crystals ( $V_2$ ).
- The volume of the **meso-hydrobenzoin** sample is  $V = V_2 - V_1$ .
- Calculate the density ( $\rho$ ) using the formula:  $\rho = m / V$ .

## Visualizations

### Characterization Workflow

The following diagram illustrates a logical workflow for the physical and spectroscopic characterization of a sample suspected to be **meso-hydrobenzoin**.

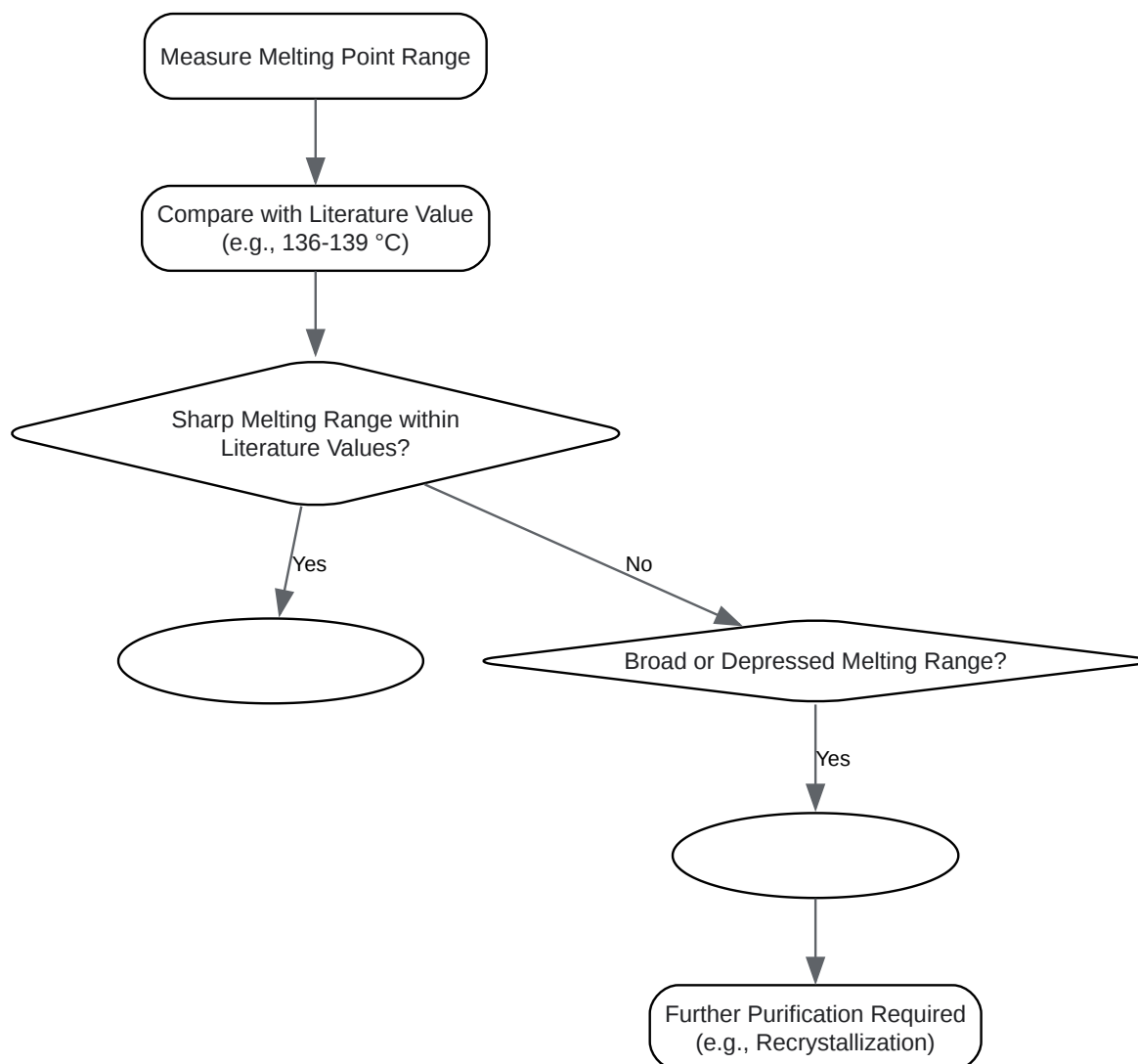


[Click to download full resolution via product page](#)

Caption: Workflow for the Characterization of **meso-Hydrobenzoin**.

## Purity Assessment Logic

This diagram outlines the logical process for assessing the purity of a **meso-hydrobenzoin** sample based on its melting point.



[Click to download full resolution via product page](#)

Caption: Logic for Purity Assessment via Melting Point.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. meso-Hydrobenzoin 579-43-1, Information for meso-Hydrobenzoin 579-43-1, Suppliers of United meso-Hydrobenzoin 579-43-1 [chemnet.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of meso-Hydrobenzoin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1201251#physical-properties-of-meso-hydrobenzoin]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)